

miconazole nitrate BCS classification and properties

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Compound Focus: Miconazole Nitrate

CAS No.: 22832-87-7

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Core Properties of Miconazole Nitrate

The table below summarizes the fundamental physicochemical and pharmacokinetic properties that define its BCS Class II status.

| Property | Description & Value |
|--------------------|--|
| BCS Classification | Class II (Low Solubility, High Permeability) [1] [2] [3] |
| Systematic Name | 1-[2-(2,4-Dichlorophenyl)-2-[(2,4-dichlorophenyl)methoxy]ethyl]-1H-imidazole nitrate [4] [5] |
| Chemical Formula | $C_{18}H_{14}Cl_4N_2O \cdot HNO_3$ [6] |
| Molecular Weight | 479.15 g/mol [6] |
| Melting Point | ~170-185°C [6] |
| pKa | 6.7 [4] |

| Property | Description & Value |
|----------------------------|---|
| Solubility | Poor aqueous solubility [2]. Soluble in methanol, ethanol; practically insoluble in water [6]. |
| Mechanism of Action | Primary: Inhibits fungal CYP450 14 α -lanosterol demethylase, disrupting ergosterol synthesis [5]. Secondary: Increases reactive oxygen species and inhibits yeast-to-mycelial transition [5]. |

Advanced Formulation Strategies

To overcome solubility limitations, various innovative formulation strategies have been developed.

| Formulation System | Key Components | Key Characteristics & Performance |
|---|--|---|
| Film-Forming Spray [1] | Eudragit RL-100, Ethylcellulose, Camphor, Menthol | Spray forms a film on skin; drug release of 92.44% over 8 hours; provides longer skin retention. |
| Transethosomal Gel [2] | Carbopol 934 gel base, Transethosomes (nanocarriers) | Particle size: ~139 nm; Significantly enhanced ex vivo skin permeation (48.76%) vs. plain gel; increased antifungal activity. |
| Solid Lipid Nanoparticles (SLNs) [7] | Compritol 888 ATO, Tween 80, Glyceryl monostearate | Particle size: 244-766 nm; High entrapment efficiency (80-100%); Enhanced skin targeting and accumulation. |
| Self-Nanoemulsifying Gel [3] [8] | Clove oil, Labrasol, Propylene Glycol, Carbopol gel | Globule size: ~113 nm; Pseudoplastic gel behavior; Enhanced ex vivo permeability and antifungal activity. |
| Microemulsion [9] | Oleic acid, Tween 20, PEG 400 | Mean droplet size: ~119 nm; Designed for buccal delivery to treat oral candidiasis. |

Experimental Protocols for Key Formulations

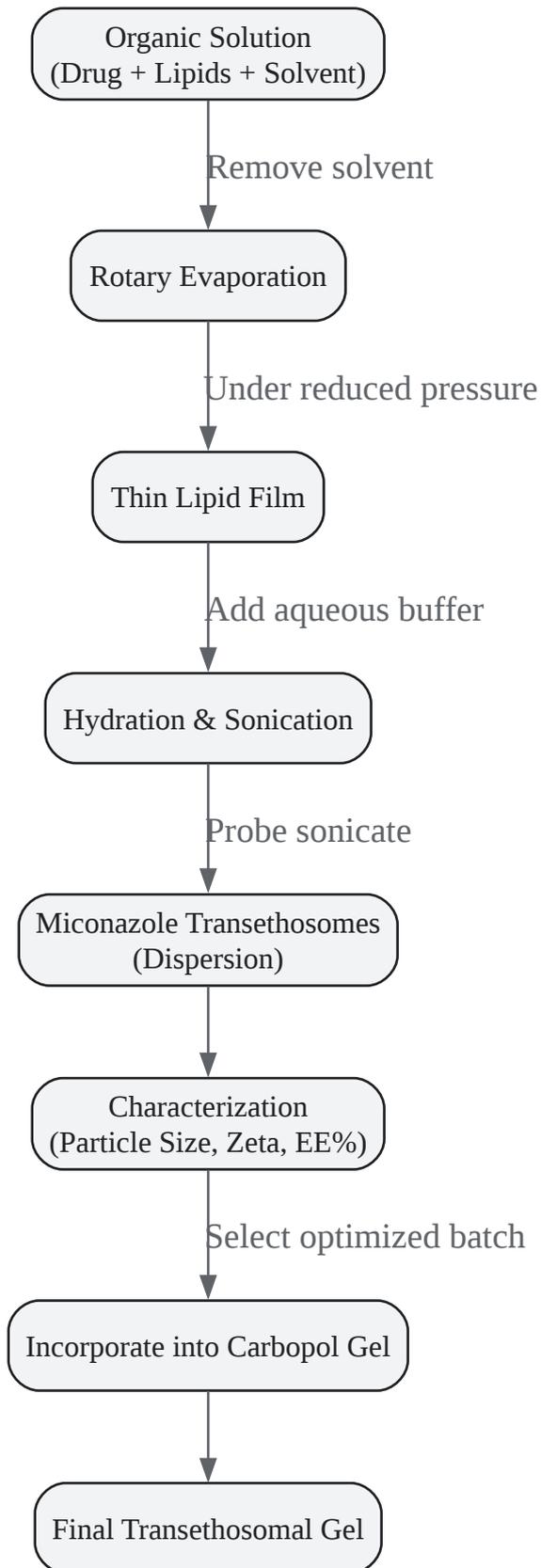
Here are the standard methodologies used to develop and evaluate two of these advanced systems.

Protocol 1: Preparation of Miconazole-Loaded Transethosomes and Gel

This method uses the thin-film hydration technique to create nanocarriers for enhanced skin delivery [2].

- **Formation of Thin Film:** Dissolve **miconazole nitrate**, phospholipids, and edge activators in an organic solvent. Remove the solvent under reduced pressure using a rotary evaporator to form a thin, dry lipid film.
- **Hydration and Sonication:** Hydrate the film with an aqueous buffer containing a stabilizer. Agitate the mixture, then subject it to probe sonication to obtain a nanosized vesicular dispersion (Transethosomes).
- **Characterization:** Determine the particle size, polydispersity index (PDI), zeta potential, and entrapment efficiency (EE%) of the transethosomes.
- **Incorporation into Gel:** Disperse the optimized transethosomal formulation into a Carbopol 934 hydrogel base under gentle stirring to form the final transethosomal gel.

The following diagram outlines the workflow for creating transethosomal gel.



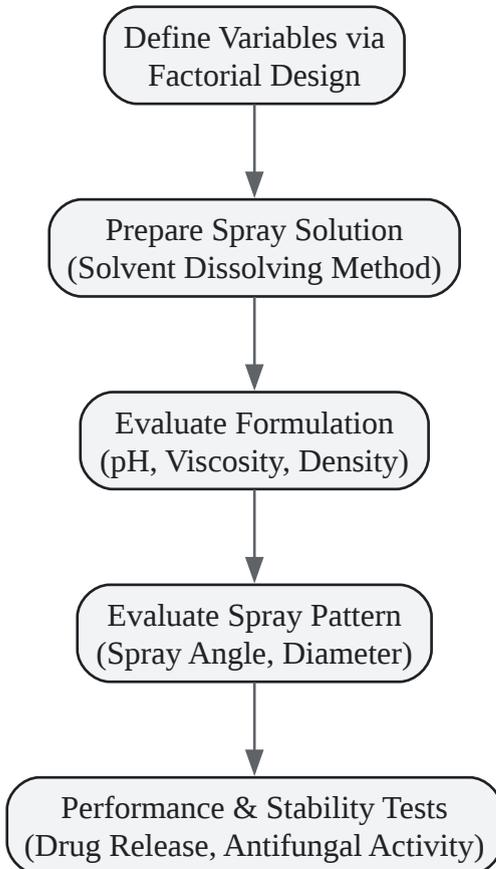
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Protocol 2: Formulation of a Nanoemulsion-Based Film-Forming Spray

This protocol employs a factorial design to optimize a spray that forms a drug-loaded film on the skin [1].

- **Factorial Design:** Implement a statistical design (e.g., a 2^3 full factorial design) with independent variables such as polymer concentration (Eudragit RL-100, Ethylcellulose) and plasticizer concentration.
- **Solution Preparation:** Prepare the spray solution using a simple solvent dissolving method. Dissolve the polymers, **miconazole nitrate**, camphor, menthol (eutectic mixture), PEG 400, and ethanol.
- **Evaluation of Formulation:** Characterize the prepared sprays for viscosity, density, pH, evaporation time, and drug release profile.
- **Evaluation of Container & Spray Pattern:** Assess container-related factors like spray angle, spray diameter, and the amount of solution released per actuation.
- **Performance Testing:** Conduct in vitro drug release studies and ex vivo antifungal activity tests against organisms like *Candida albicans*.

The following workflow summarizes the development and evaluation process for the film-forming spray.



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Summary of Enhanced Performance

Advanced formulations successfully address the limitations of **miconazole nitrate** by improving key performance metrics, as shown in the table below.

| Formulation | Key Enhancement | Reference / Control |
|-------------------------------|--|----------------------------------|
| Transethosomal Gel [2] | Ex vivo skin permeation: 48.76% | Plain Gel |
| Solid Lipid Nanoparticles [7] | Significant increase in skin accumulation | Marketed Gel |
| Self-Nanoemulsifying Gel [3] | 1.85-fold increase in ex vivo permeability; 2.179-fold increase in antifungal activity | Marketed Gel |
| Nanoemulgel [8] | Inhibition zone against <i>C. albicans</i> : 40.9 ± 2.3 mm | Commercial Cream (25.4 ± 2.7 mm) |

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